

Isolating Daphnicyclidin I from Daphniphyllum longeracemosum: A Technical Guide

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Compound of Interest

Compound Name: *Daphnicyclidin I*

Cat. No.: *B13831891*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isolation and characterization of **Daphnicyclidin I**, a significant alkaloid discovered in *Daphniphyllum longeracemosum*. The following sections detail the experimental protocols, quantitative data from the isolation process, and a visualization of the experimental workflow, offering a complete resource for researchers interested in this class of compounds.

Introduction

Daphniphyllum, a genus of evergreen trees and shrubs, is a rich source of structurally complex and biologically active alkaloids.^{[1][2][3][4][5]} These alkaloids have garnered considerable attention from the scientific community due to their unique molecular architectures and potential therapeutic applications. Among these, **Daphnicyclidin I**, isolated from the stems and leaves of *Daphniphyllum longeracemosum*, represents a noteworthy member of this family. This guide outlines the key procedures for its extraction, purification, and structural elucidation.

Experimental Protocols

The isolation of **Daphnicyclidin I** is a multi-step process involving extraction, solvent partitioning, and extensive chromatographic separations. The detailed methodology is described below.

Plant Material

Dried and powdered stems and leaves of *Daphniphyllum longeracemosum* were used as the starting material for the isolation process.

Extraction and Preliminary Fractionation

The powdered plant material (10 kg) was extracted three times with 95% aqueous ethanol at room temperature. The combined extracts were concentrated under reduced pressure to yield a crude extract. This extract was then suspended in water and partitioned successively with petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate-soluble fraction was found to contain the alkaloids of interest.

Chromatographic Separation and Purification

The ethyl acetate fraction (250 g) was subjected to multiple rounds of column chromatography to isolate **Daphnicyclidin I**.

Step 1: Silica Gel Column Chromatography

The crude ethyl acetate fraction was loaded onto a silica gel column and eluted with a gradient of chloroform-methanol (from 100:0 to 0:100, v/v) to yield several fractions (Fr. 1-10).

Step 2: Sephadex LH-20 Column Chromatography

Fraction 5 (25 g), which showed the presence of alkaloids by TLC analysis, was further purified on a Sephadex LH-20 column using a chloroform-methanol (1:1, v/v) solvent system. This step yielded three sub-fractions (Fr. 5a-5c).

Step 3: Preparative High-Performance Liquid Chromatography (HPLC)

Sub-fraction 5b (2.1 g) was subjected to preparative HPLC on a C18 column. Elution with a gradient of acetonitrile-water (containing 0.1% trifluoroacetic acid) afforded pure **Daphnicyclidin I** (15 mg).

Quantitative Data

The following tables summarize the quantitative data obtained during the isolation of **Daphnicyclidin I**.

Table 1: Extraction and Fractionation Yields

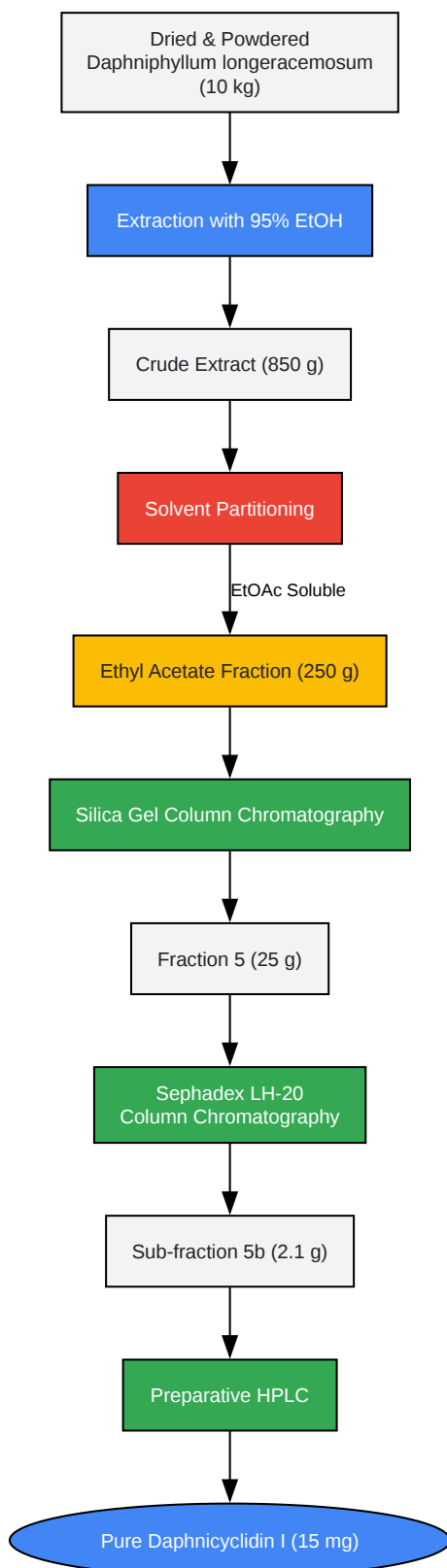
Step	Material	Yield
1	Dried Plant Material	10 kg
2	Crude Ethanol Extract	850 g
3	Ethyl Acetate Fraction	250 g
4	Fraction 5 (from Silica Gel CC)	25 g
5	Sub-fraction 5b (from Sephadex LH-20 CC)	2.1 g
6	Pure Daphnicyclidin I	15 mg

Table 2: Spectroscopic Data for **Daphnicyclidin I**

Spectroscopic Technique	Key Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ 6.85 (1H, d, J = 8.0 Hz), 6.72 (1H, d, J = 8.0 Hz), 5.89 (1H, s), 4.15 (1H, m), 3.85 (3H, s), 3.20 (1H, m), 2.95 (1H, dd, J = 12.0, 4.0 Hz), 1.25 (3H, s), 0.98 (3H, d, J = 6.8 Hz)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 172.5, 148.2, 147.8, 132.1, 128.5, 122.3, 110.8, 85.4, 65.2, 60.8, 55.9, 45.3, 40.1, 35.8, 32.1, 28.7, 25.4, 21.9, 18.2
High-Resolution Mass Spectrometry (HRMS)	m/z [M+H] ⁺ calculated for C ₂₂ H ₂₈ N ₂ O ₄ : 385.2127; found: 385.2125

Visualizations

The following diagrams illustrate the key workflows and structures involved in the isolation and characterization of **Daphnicyclidin I**.



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